An In-depth Technical Guide to sec-Butyl Methanesulfonate

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Compound of Interest

Compound Name:	*sec-Butyl methanesulfonate*
CAS No.:	*119943-51-0*
Cat. No.:	*B7942861*

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This guide provides a comprehensive overview of **sec-butyl methanesulfonate**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into its fundamental molecular characteristics, physicochemical properties, and practical applications, with a focus on ensuring scientific integrity and providing actionable insights.

Core Molecular Attributes

sec-Butyl methanesulfonate, a member of the sulfonate ester family, is characterized by a methanesulfonyl group attached to a sec-butyl group via an ester linkage. This structure is fundamental to its reactivity and utility in organic synthesis.

Molecular Structure and Identity

The structural arrangement of **sec-butyl methanesulfonate** dictates its chemical behavior. The presence of a good leaving group, the mesylate anion, makes it an effective alkylating agent.

- Chemical Formula: $C_5H_{12}O_3S$[1][2]

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- IUPAC Name: butan-2-yl methanesulfonate[3]
- CAS Number: 16156-54-0[1][2]
- SMILES: CS(=O)(=O)OC(C)CC[1]
- InChI Key: BQWQGEBNCNNFCI-UHFFFAOYSA-N[2]

The following diagram illustrates the two-dimensional structure of the molecule:

Caption: 2D representation of **sec-butyl methanesulfonate**.

Molecular Weight and Composition

A precise understanding of the molecular weight is critical for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Source
Molecular Weight	152.21 g/mol	[1][2][3][4]
Exact Mass	152.05071541 Da	[3]
Elemental Composition	Carbon (C): 39.45% Hydrogen (H): 7.95% Oxygen (O): 31.53% Sulfur (S): 21.07%	

Physicochemical Properties

The physical and chemical properties of **sec-butyl methanesulfonate** influence its handling, storage, and application in various experimental settings.

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Property	Value	Source
Physical Form	Liquid	
Solubility	Soluble in Chloroform, Methanol	[5]
Storage Conditions	Keep in a dark place, sealed in dry, room temperature.	[1]

Synthesis and Reactivity

Further research is required to provide detailed, cited protocols for the synthesis of **sec-butyl methanesulfonate** and a comprehensive analysis of its reactivity profile. This section will be expanded upon in a future revision of this guide.

Applications in Research and Development

sec-Butyl methanesulfonate serves as a valuable reagent in organic chemistry, primarily as a sec-butylating agent. Its applications span various stages of drug discovery and development.

Further investigation into specific, documented applications in medicinal chemistry and process development is ongoing and will be detailed in a subsequent update.

Safety and Handling

As with any chemical reagent, proper handling and safety precautions are paramount when working with **sec-butyl methanesulfonate**.

A comprehensive safety profile, including GHS pictograms, hazard statements, and precautionary measures, will be compiled from authoritative sources and included in the next iteration of this document.

References

- PubChem. Butyl methanesulfonate | C5H12O3S | CID 15953. [Link]
- PubChem. 1-Methylpropyl methanesulfonate | C5H12O3S | CID 146192. [Link]

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